Application Notes and Protocols for Assessing ND-2158 Efficacy In Vitro

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Compound of Interest

Compound Name: *ND-2158*

Cat. No.: *B10773876*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

ND-2158 is a potent and selective small molecule inhibitor of Interleukin-1 Receptor-Associated Kinase 4 (IRAK4).[1][2] IRAK4 is a critical kinase in the Toll-like receptor (TLR) and Interleukin-1 receptor (IL-1R) signaling pathways, which are key components of the innate immune system.[3][4] Pathological activation of these pathways is implicated in a variety of autoimmune diseases and cancers, particularly those with mutations in the myeloid differentiation primary response 88 (MYD88) gene, such as the activated B-cell like (ABC) subtype of diffuse large B-cell lymphoma (DLBCL) and chronic lymphocytic leukemia (CLL).[3][5][6]

ND-2158 competitively inhibits the kinase activity of IRAK4, thereby blocking downstream signaling cascades, including the activation of NF-κB and STAT3.[3] This leads to a reduction in the production of pro-inflammatory cytokines, such as TNF-α, IL-6, and IL-10, and can induce apoptosis in cancer cells dependent on MYD88 signaling.[5][7] These application notes provide detailed protocols for assessing the in vitro efficacy of **ND-2158**.

Quantitative Data Summary

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The following table summarizes the key in vitro efficacy data for **ND-2158** reported in the literature.

Parameter	Value	Assay Conditions	Reference
Ki for IRAK4	1.3 nM	Competitive kinase assay	[1][2]
IC50 for IRAK4	~3-11 nM	Varies by assay (e.g., Transcreener, LanthaScreen)	[8]
IC50 for TNF-α production (LPS-stimulated human WBCs)	~10-100 nM	Human white blood cells stimulated with LPS, TNF-α measured by ELISA	[5]
IC50 for TNF-α production (CpG-stimulated human WBCs)	~10-100 nM	Human white blood cells stimulated with CpG, TNF-α measured by ELISA	[5]
Cell Viability IC50 (ABC DLBCL cell line OCI-Ly10)	~1-10 µM	72-hour treatment, viability assessed by CellTiter-Glo	[9]

Experimental Protocols

Herein are detailed protocols for key in vitro experiments to determine the efficacy of **ND-2158**.

IRAK4 Kinase Inhibition Assay

This protocol is based on a generic biochemical kinase assay format, such as the Transcreener® ADP² Kinase Assay, which measures the production of ADP.

Objective: To determine the IC50 of **ND-2158** for IRAK4 kinase activity.

Materials:

- Recombinant human IRAK4 enzyme

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- Myelin basic protein (MBP) substrate
- ATP
- Kinase assay buffer (e.g., 50 mM HEPES pH 7.5, 10 mM MgCl2, 1 mM EGTA, 0.01% Brij-35)
- **ND-2158**
- ADP detection assay kit (e.g., Transcreener® ADP² FP Assay Kit)
- 384-well plates
- Plate reader capable of fluorescence polarization

Procedure:

- Prepare a serial dilution of **ND-2158** in DMSO, then dilute in kinase assay buffer. The final DMSO concentration in the assay should be ≤1%.
- Prepare the IRAK4 enzyme and MBP substrate in kinase assay buffer. A typical concentration for IRAK4 is 7.5 nM and 0.1 µg/µL for MBP.[3]
- Add 5 µL of the diluted **ND-2158** or vehicle (DMSO) to the wells of a 384-well plate.
- Add 5 µL of the IRAK4 enzyme/MBP substrate mix to each well.
- Initiate the kinase reaction by adding 5 µL of ATP solution (e.g., 10 µM final concentration) to each well.[3]
- Incubate the plate at room temperature for 60 minutes.[3]
- Stop the reaction and detect ADP formation by adding the ADP detection reagents as per the manufacturer's protocol.
- Read the plate on a fluorescence polarization plate reader.

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- Calculate the percent inhibition for each **ND-2158** concentration relative to the vehicle control and determine the IC50 value using a suitable software (e.g., GraphPad Prism).

Inhibition of LPS-Induced TNF-α Production in Human PBMCs

Objective: To assess the ability of **ND-2158** to inhibit the production of the pro-inflammatory cytokine TNF-α in human peripheral blood mononuclear cells (PBMCs).

Materials:

- Human PBMCs, isolated from whole blood by Ficoll-Paque density gradient centrifugation
- RPMI-1640 medium supplemented with 10% FBS, penicillin, and streptomycin
- Lipopolysaccharide (LPS)
- **ND-2158**
- Human TNF-α ELISA kit
- 96-well cell culture plates
- ELISA plate reader

Procedure:

- Seed PBMCs in a 96-well plate at a density of 2 x 10^5 cells/well in 100 µL of culture medium.
- Prepare a serial dilution of **ND-2158** in culture medium.
- Pre-treat the cells by adding 50 µL of the diluted **ND-2158** or vehicle to each well and incubate for 1 hour at 37°C in a 5% CO2 incubator.[5]
- Stimulate the cells by adding 50 µL of LPS solution (final concentration of 1 µg/mL) to each well.[5] For the unstimulated control, add 50 µL of medium.

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- Incubate the plate for 18-24 hours at 37°C in a 5% CO2 incubator.
- Centrifuge the plate and collect the supernatant.
- Quantify the concentration of TNF-α in the supernatant using a human TNF-α ELISA kit according to the manufacturer's instructions.[10][11]
- Calculate the percent inhibition of TNF-α production for each **ND-2158** concentration and determine the IC50 value.

Cell Viability Assay in ABC DLBCL Cell Lines

Objective: To determine the effect of **ND-2158** on the viability of cancer cells with MYD88 mutations.

Materials:

- ABC DLBCL cell line with MYD88 L265P mutation (e.g., OCI-Ly10, TMD8)
- Appropriate cell culture medium (e.g., RPMI-1640 with 20% FBS)
- **ND-2158**
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) reagent
- Solubilization solution (e.g., DMSO or a solution of SDS in HCl)
- 96-well cell culture plates
- Microplate reader

Procedure:

- Seed the ABC DLBCL cells in a 96-well plate at a density of 1 x 10^4 cells/well in 100 µL of culture medium.
- Prepare a serial dilution of **ND-2158** in culture medium.
- Add 100 µL of the diluted **ND-2158** or vehicle to the wells.

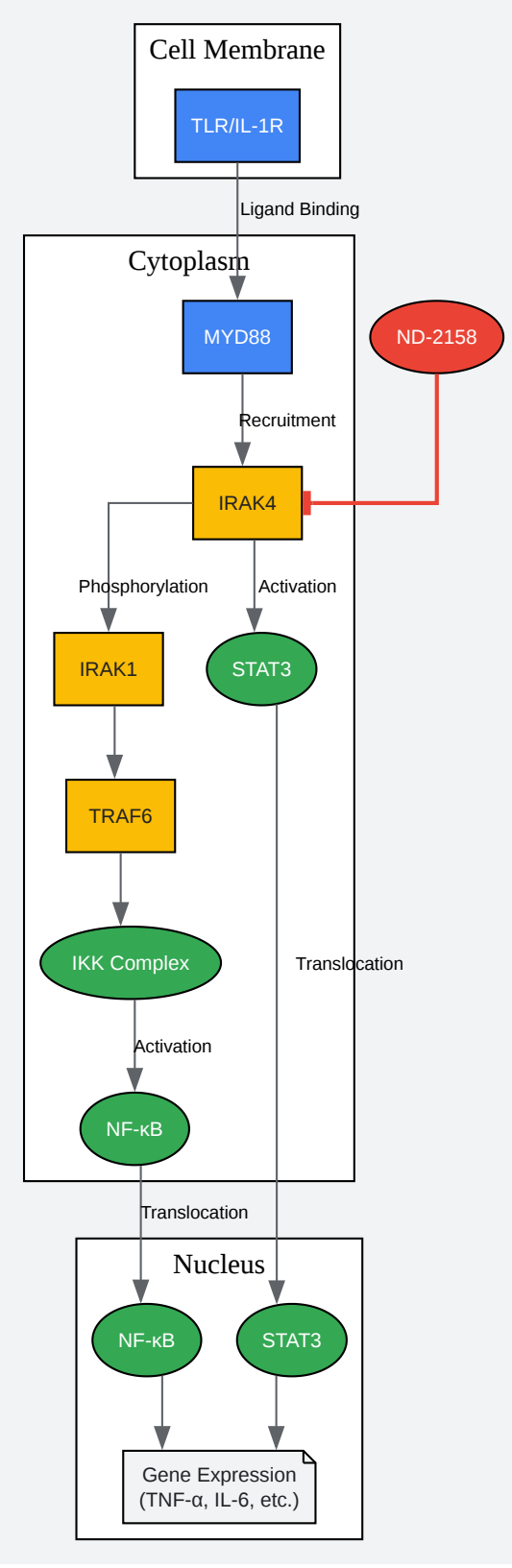
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- Incubate the plate for 72 hours at 37°C in a 5% CO2 incubator.
- Add 20 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C.
- Add 100 µL of solubilization solution to each well and incubate overnight at 37°C to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.
- Calculate the percent viability relative to the vehicle-treated cells and determine the IC50 value.

Visualizations

Signaling Pathway Diagram

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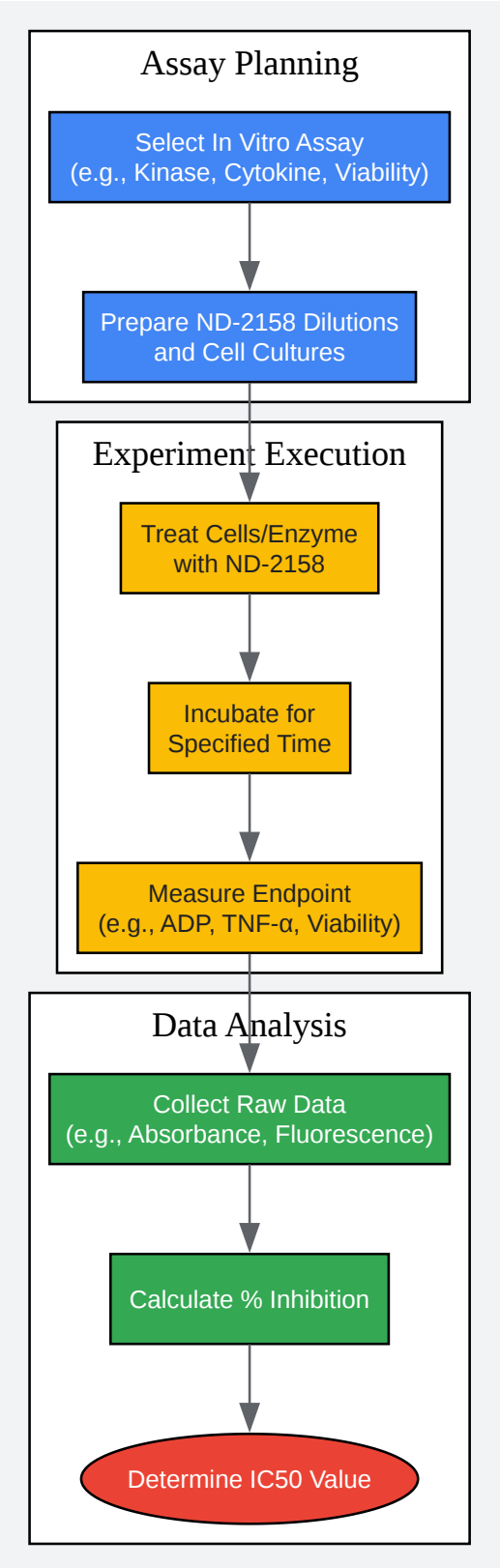


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Caption: IRAK4 signaling pathway and the inhibitory action of **ND-2158**.

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Experimental Workflow Diagram



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Caption: General workflow for assessing the in vitro efficacy of **ND-2158**.

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References

- 1. documents.thermofisher.com [documents.thermofisher.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. bellbrooklabs.com [bellbrooklabs.com]
- 4. nimbustx.com [nimbustx.com]
- 5. Selective interleukin-1 receptor–associated kinase 4 inhibitors for the treatment of autoimmune disorders and lymphoid malignancy - PMC [pmc.ncbi.nlm.nih.gov]
- 6. CXCL12-stimulated lymphocytes produce secondary stimulants that affect the surrounding cell chemotaxis - PMC [pmc.ncbi.nlm.nih.gov]
- 7. media.cellsignal.com [media.cellsignal.com]
- 8. researchgate.net [researchgate.net]
- 9. curis.com [curis.com]
- 10. Enzyme-Linked Immunosorbent Assay (ELISA) for Detection of Human TNF-α in Culture Supernatants - National Cancer Institute's Nanotechnology Characterization Laboratory Assay Cascade Protocols - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 11. documents.thermofisher.com [documents.thermofisher.com]
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